

Hydroxy Dynasore: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: Hydroxy Dynasore

Cat. No.: B15680168

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Introduction

Hydroxy Dynasore, also known as Dynngo-4a, is a potent and cell-permeable inhibitor of dynamin, a GTPase essential for clathrin-mediated endocytosis and other cellular membrane trafficking processes.[1][2][3] As a structural analog of Dynasore, **Hydroxy Dynasore** offers improved potency and reduced cytotoxicity, making it a valuable tool for studying the role of dynamin in various cellular functions.[1][2][4] This document provides detailed application notes and protocols for the use of **Hydroxy Dynasore** in cell culture experiments.

Dynamin plays a crucial role in the scission of newly formed vesicles from the plasma membrane during endocytosis.[1][2][3] By inhibiting the GTPase activity of dynamin, **Hydroxy Dynasore** effectively blocks this process, leading to an accumulation of clathrin-coated pits at the cell surface.[5][6] This inhibitory action allows researchers to investigate the downstream consequences of blocking dynamin-dependent pathways, including receptor trafficking, nutrient uptake, viral entry, and synaptic vesicle recycling.[7][8]

Chemical Properties and Storage

Property	Value	Reference
Molecular Weight	338.31 g/mol	
Formula	C ₁₈ H ₁₄ N ₂ O ₅	
Purity	≥98%	[9]
Solubility	Soluble to 100 mM in DMSO	[9]
Storage	Store at -20°C	[9]

Quantitative Data: In Vitro Efficacy

Hydroxy Dynasore has been demonstrated to be a potent inhibitor of dynamin isoforms and dynamin-dependent cellular processes. The following tables summarize its inhibitory concentrations (IC₅₀) from various studies.

Table 1: Inhibition of Dynamin GTPase Activity

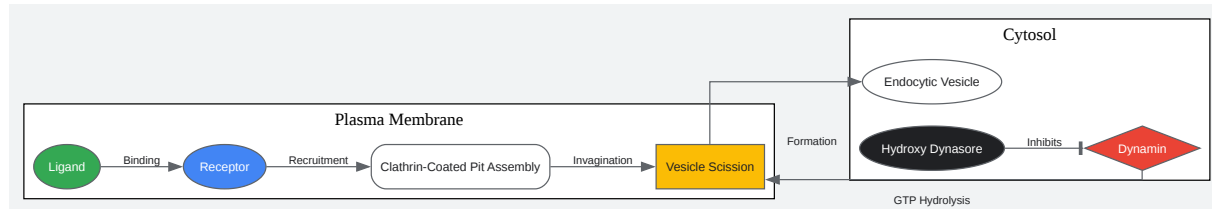
Target	IC ₅₀ Value	Conditions	Reference
Dynamin 1 (brain recombinant)	0.38 μM	-	[1][9][10]
Dynamin 1 (recombinant)	1.1 μM	-	[10]
Dynamin 2 (recombinant mouse)	2.3 μM	-	[1][10][11]
Dynamin 2	2.6 μM	-	[9]

Table 2: Inhibition of Cellular Processes

Process	Cell Type	IC ₅₀ Value	Reference
Clathrin-mediated endocytosis of transferrin	U2OS cells	5.7 μ M	[1][2][4][11]
Internalization of Alexa Fluor 488-BoNT/A-Hc	Hippocampal neurons	16.0 $\pm$ 1.2 μ M	[1][11]

Mechanism of Action

Hydroxy Dynasore functions by inhibiting the GTPase activity of dynamin. This inhibition prevents the conformational changes required for the scission of clathrin-coated pits from the plasma membrane, thereby halting the endocytic process at a late stage.



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Figure 1: Mechanism of action of **Hydroxy Dynasore** in inhibiting dynamin-mediated endocytosis.

Experimental Protocols

Protocol 1: General Protocol for Inhibiting Endocytosis in Cultured Cells

This protocol provides a general guideline for using **Hydroxy Dynasore** to inhibit dynamin-dependent endocytosis. Optimal concentrations and incubation times may vary depending on the cell type and experimental conditions and should be determined empirically.

Materials:

- **Hydroxy Dynasore** powder
- Dimethyl sulfoxide (DMSO), sterile
- Complete cell culture medium appropriate for the cell line
- Phosphate-buffered saline (PBS), sterile
- Cultured cells plated in appropriate vessels (e.g., multi-well plates, coverslips)

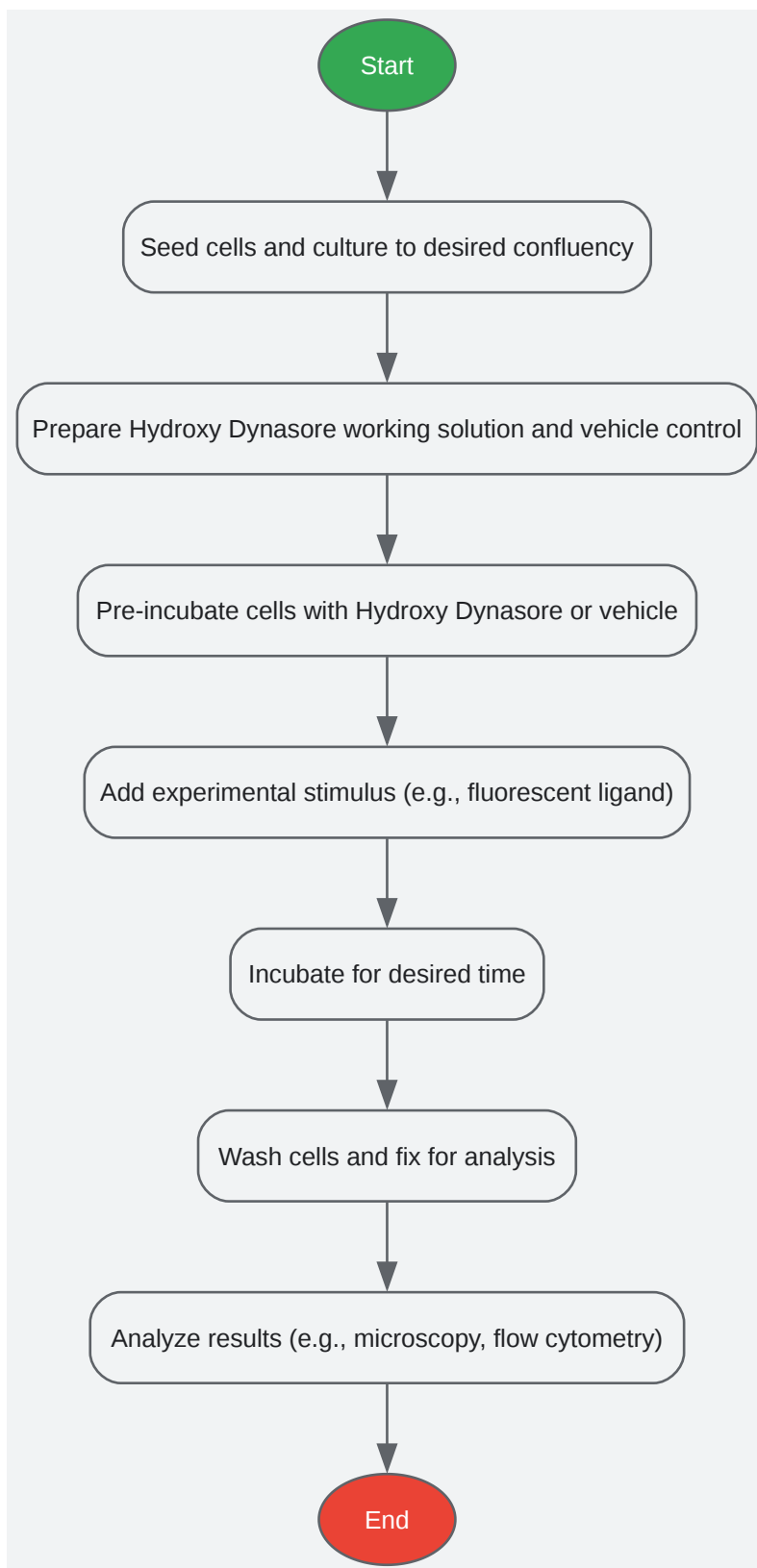
Stock Solution Preparation:

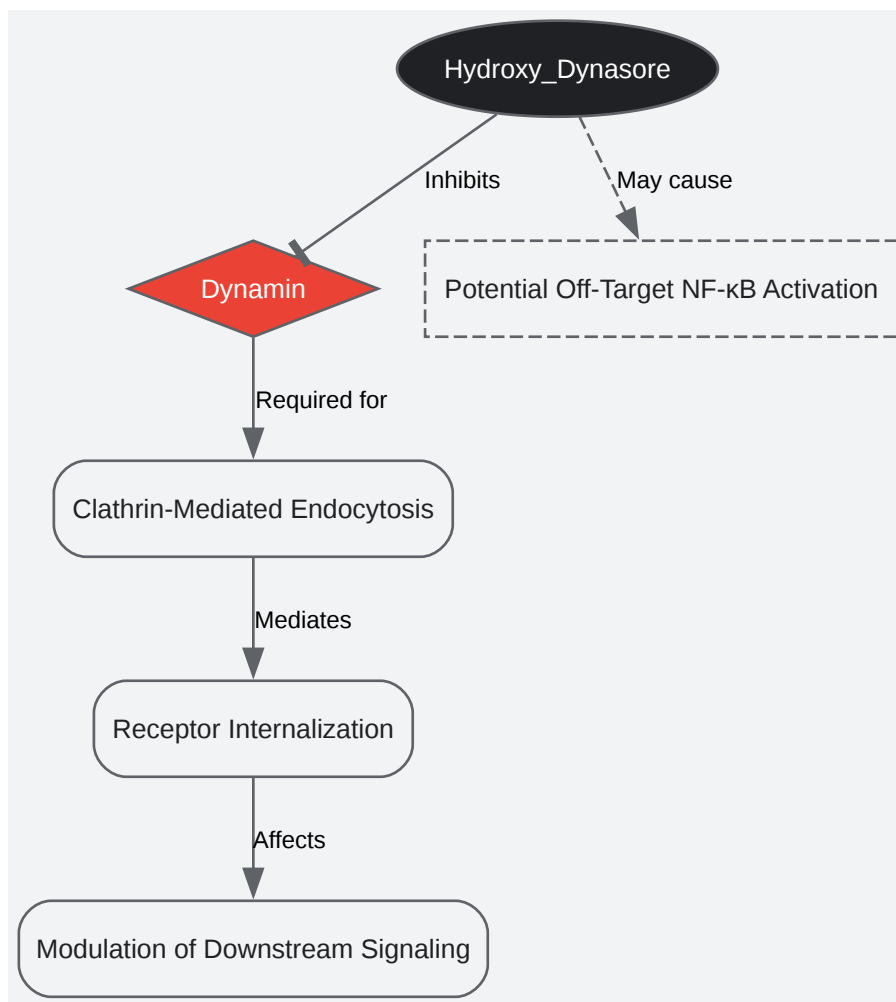
- Prepare a 10 mM stock solution of **Hydroxy Dynasore** by dissolving the appropriate amount of powder in sterile DMSO. For example, dissolve 3.38 mg of **Hydroxy Dynasore** (MW = 338.31 g/mol) in 1 mL of DMSO.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C.

Experimental Procedure:

- Culture cells to the desired confluency (typically 50-70%).[\[3\]](#)[\[5\]](#)
- Prepare the working solution of **Hydroxy Dynasore** by diluting the 10 mM stock solution in pre-warmed complete cell culture medium to the desired final concentration (e.g., 1 μ M to 100 μ M). It is crucial to also prepare a vehicle control (DMSO) at the same final concentration as in the **Hydroxy Dynasore**-treated samples.
- Remove the existing culture medium from the cells and wash once with sterile PBS.

- Add the medium containing the desired concentration of **Hydroxy Dynasore** or the vehicle control to the cells.
- Incubate the cells for the desired period (e.g., 15-60 minutes) at 37°C in a CO₂ incubator. The optimal pre-incubation time should be determined for each cell type and experimental setup. A 20-minute pre-incubation has been shown to be effective in hippocampal neurons. [\[1\]](#)[\[11\]](#)
- Proceed with the downstream application (e.g., addition of a ligand, virus, or labeled cargo to assess uptake).
- After the treatment, wash the cells with PBS and process for analysis (e.g., immunofluorescence microscopy, flow cytometry, western blotting).





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